

# Application Notes and Protocols for MI-389 in Cell Culture

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## Compound of Interest

Compound Name: MI-389  
Cat. No.: B10821854

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These application notes provide detailed protocols for the solubilization and preparation of **MI-389** for in vitro cell culture experiments. **MI-389** is a potent and specific small molecule inhibitor of the protein-protein interaction between Menin and Mixed Lineage Leukemia (MLL). Its ability to disrupt this interaction makes it a critical tool for studying the molecular mechanisms of MLL-rearranged leukemias and a potential therapeutic agent.

## Overview of MI-389

**MI-389** is a close analog of MI-503 and functions by competitively binding to Menin, thereby preventing its association with MLL fusion proteins. This disruption leads to the downregulation of downstream target genes, such as HOXA9 and MEIS1, which are crucial for the proliferation and survival of MLL-rearranged leukemia cells.[1][2] Treatment of MLL-rearranged leukemia cell lines with **MI-389** has been shown to induce differentiation and apoptosis.

## Data Presentation

### MI-389 Solubility

While specific quantitative solubility data for **MI-389** in a range of solvents is not extensively published, its close analog, MI-503, provides a strong indication of its solubility characteristics. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **MI-389** and its analogs.

Compound	Solvent	Reported Solubility
MI-503 (analog)	DMSO	100 mg/mL (~177 mM)
MI-503 (analog)	DMSO	25 mg/mL (~44 mM)
MI-389	DMSO	Readily soluble for stock solutions

Note: The variability in reported solubility for MI-503 may depend on the specific salt form and purity of the compound, as well as the source of the information.

## In Vitro Activity of MI-389

Cell Line	Treatment Concentration	Treatment Duration	Observed Effect
MOLM-13	2 $\mu$ M	6 days	Downregulation of target gene expression
MV4;11	Not specified	Not specified	Downregulation of MLL-AF4 target genes

## Experimental Protocols

### Preparation of MI-389 Stock Solution

Materials:

- **MI-389** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Calibrated pipettes

#### Procedure:

- **Aseptic Technique:** Perform all steps under sterile conditions in a biological safety cabinet to prevent contamination.
- **Weighing:** Carefully weigh the desired amount of **MI-389** powder. For example, to prepare a 10 mM stock solution, weigh out an amount of **MI-389** corresponding to 10 millimoles.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **MI-389** powder to achieve the desired stock concentration (e.g., 10 mM).
- **Vortexing:** Vortex the solution thoroughly until the **MI-389** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Sterilization:** As DMSO is a potent solvent and is typically sterile, filtration of the stock solution is often not required. If there are concerns about sterility, a 0.22 µm syringe filter compatible with DMSO can be used.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

## Preparation of Working Solution and Cell Treatment

#### Materials:

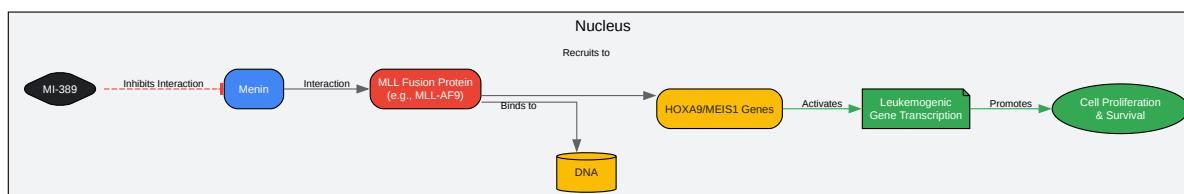
- **MI-389** stock solution (e.g., 10 mM in DMSO)
- Complete cell culture medium appropriate for the cell line being used
- Sterile tubes for dilution
- Cell culture plates and the desired cell line

#### Procedure:

- Thawing: Thaw a single aliquot of the **MI-389** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in complete cell culture medium to achieve the final desired working concentration. Important: To avoid precipitation of the compound, it is recommended to perform dilutions in a stepwise manner. For example, to achieve a final concentration of 2  $\mu\text{M}$  from a 10 mM stock, first prepare an intermediate dilution (e.g., 100  $\mu\text{M}$ ) in culture medium, and then further dilute to 2  $\mu\text{M}$ .
- Final DMSO Concentration: Ensure that the final concentration of DMSO in the cell culture medium is kept low, typically below 0.5%, to minimize solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- Cell Treatment: Remove the existing medium from the cultured cells and replace it with the medium containing the desired concentration of **MI-389**.
- Incubation: Incubate the cells for the desired period as determined by the specific experimental design.

## Mandatory Visualization

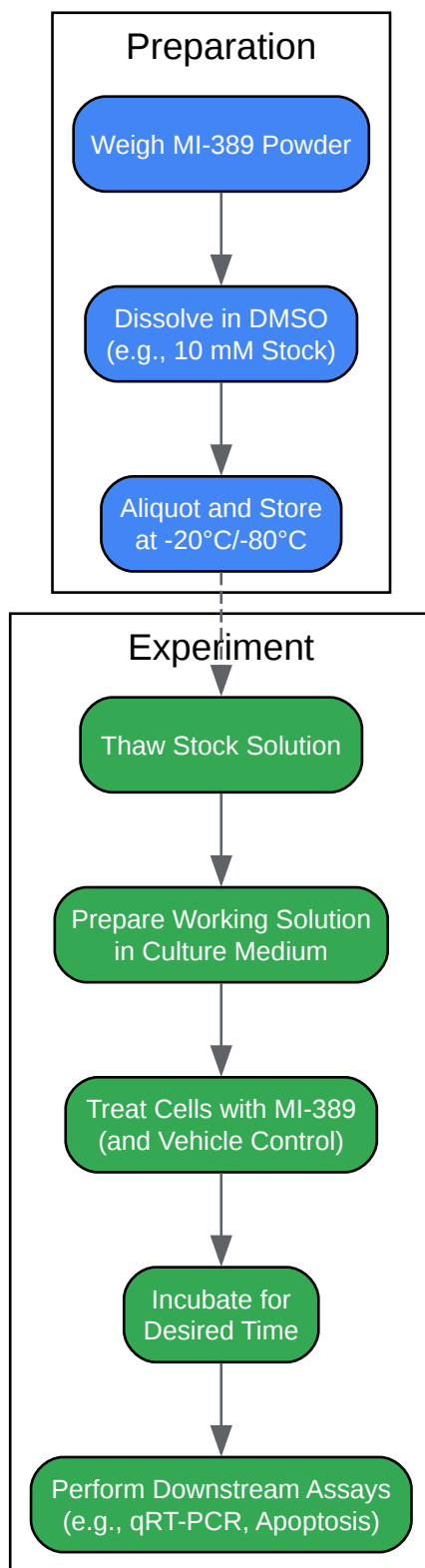
### Signaling Pathway of Menin-MLL Interaction and Inhibition by MI-389



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Caption: **MI-389** inhibits the Menin-MLL fusion protein interaction.

## Experimental Workflow for MI-389 Cell Culture Studies



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Caption: Workflow for preparing and using **MI-389** in cell culture.

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## References

- [1. Menin–MLL1 Interaction Small Molecule Inhibitors: A Potential Therapeutic Strategy for Leukemia and Cancers \[mdpi.com\]](#)
- [2. Pharmacologic inhibition of the menin-MLL interaction blocks progression of MLL leukemia in vivo - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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